

An In-depth Technical Guide to the Safe Handling of Tetrahydrofuran-D8

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Compound of Interest

Compound Name: Tetrahydrofuran-D8

Cat. No.: B042787

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Tetrahydrofuran-D8** (THF-D8), a deuterated solvent essential for Nuclear Magnetic Resonance (NMR) spectroscopy and various chemical syntheses. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Chemical and Physical Properties

Tetrahydrofuran-D8 (CAS No: 1693-74-9), also known as octadeuterotetrahydrofuran, is a colorless, volatile liquid with an ether-like odor.^{[1][2]} Its physical and chemical properties are summarized in the table below. The deuteration of the molecule can slightly alter physical properties compared to its non-deuterated counterpart.^[2]

Property	Value
Molecular Formula	C ₄ D ₈ O[3]
Molecular Weight	80.16 g/mol [3]
Boiling Point	65-66 °C[1][3]
Melting Point	-106 °C[1][3]
Density	0.985 g/mL at 25 °C[1][3]
Flash Point	-17 °C (1.4 °F) - closed cup
Refractive Index	n _{20/D} 1.403[1][3]
Solubility	Soluble in water[1][3]
Vapor Pressure	Vapors are heavier than air and can form explosive mixtures.[4]

Hazard Identification and GHS Classification

THF-D8 is a hazardous substance with multiple risk factors. The Globally Harmonized System (GHS) classification is as follows:

Hazard Class	Category	Hazard Statement
Flammable Liquid	2	H225: Highly flammable liquid and vapour[4][5]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[5][6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[7]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation[4][6][7]
Carcinogenicity	2	H351: Suspected of causing cancer[4][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4][5]
Supplemental Hazard	-	EUH019: May form explosive peroxides[6][8]

Signal Word: Danger[7][9]

Hazard Pictograms:

- GHS02: Flammable[6]
- GHS07: Exclamation mark[6]
- GHS08: Health hazard[6]

Toxicological Information

Exposure to THF-D8 can have significant health effects. The primary routes of exposure are inhalation, skin contact, and ingestion.

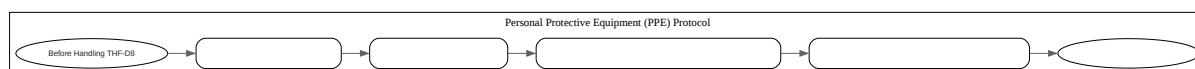
Exposure Route	Effects
Inhalation	May be harmful if inhaled. Causes respiratory tract irritation. Vapors may lead to drowsiness and dizziness.[10]
Skin Contact	Harmful if absorbed through the skin. Causes skin irritation.[10]
Eye Contact	Causes serious eye irritation.[6][7]
Ingestion	Harmful if swallowed.[5][6]

LD50 (Oral, Rat): 1650 mg/kg[5]

Experimental Protocols for Safe Handling and Storage

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling THF-D8.



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*PPE protocol for handling **Tetrahydrofuran-D8**.*

Handling and Use Protocol

Strict adherence to the following handling procedures is essential to minimize risks.

- Ventilation: Always handle THF-D8 in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[7][10]

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.^[6]^[7] Use non-sparking tools and explosion-proof equipment.^[4]^[7]
- Electrostatic Discharge: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.^[4]^[7]
- Peroxide Formation: THF-D8 can form explosive peroxides upon exposure to air and light.^[9] Containers should be labeled as potentially explosive.^[10] Check for the presence of peroxides before use, especially if the container has been opened previously.
- General Hygiene: Avoid contact with skin and eyes.^[7]^[10] Wash hands thoroughly after handling and before breaks.^[4]^[6] Do not eat, drink, or smoke in work areas.^[4]

Storage Protocol

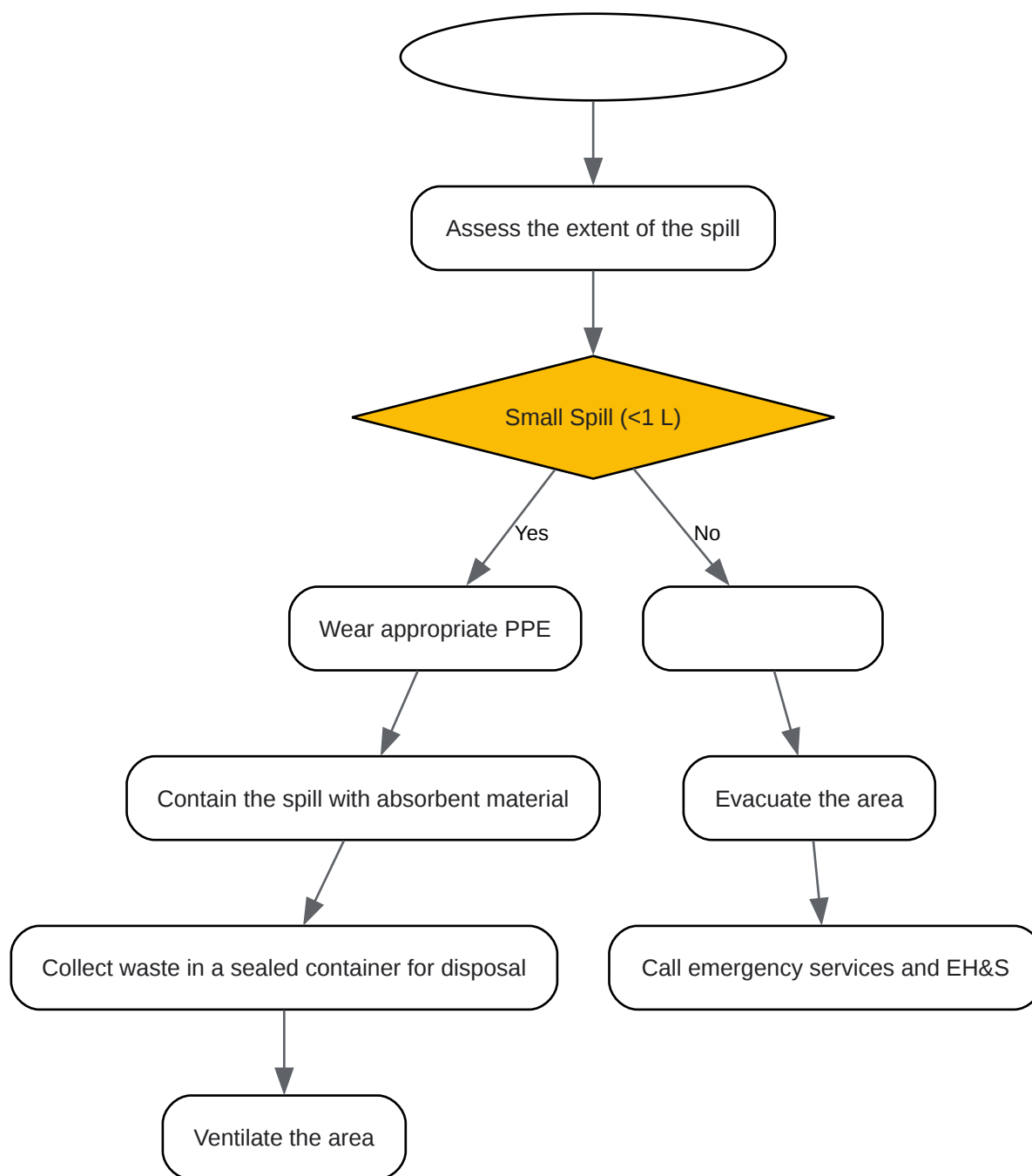
Proper storage is crucial for maintaining the stability and safety of THF-D8.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[4]^[7]^[10] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[10]
- Storage Temperature: Recommended storage temperature is between 2°C and 8°C.^[5]
- Incompatible Materials: Store away from strong oxidizing agents, strong reducing agents, strong bases, and oxygen.^[1]^[3]
- Inert Atmosphere: For long-term storage, it is recommended to store under an inert atmosphere, such as nitrogen, to prevent peroxide formation.^[1]^[3]

Emergency Procedures

In the event of an emergency, follow these protocols.

Spill Response Workflow



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Decision workflow for responding to a THF-D8 spill.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Seek medical attention if irritation persists.[9][10]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7][9][10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a poison center or doctor immediately.[5][10]

Disposal Considerations

THF-D8 and its containers must be disposed of as hazardous waste.[8] Follow all federal, state, and local regulations for the disposal of flammable and hazardous materials. Waste should be placed in a suitable, closed, and labeled container.[7] Do not empty into drains.

Conclusion

Tetrahydrofuran-D8 is an invaluable solvent in research and development, but it poses significant health and safety risks. By understanding its properties and adhering to the detailed handling, storage, and emergency protocols outlined in this guide, researchers can mitigate these risks and ensure a safe working environment. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most up-to-date information.

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